

In-depth Technical Guide on the Potential Biological Activities of Lasiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lasiol*

Cat. No.: B15573476

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A comprehensive review of the current scientific literature reveals a significant lack of data regarding the potential biological activities of **Lasiol**, identified as (2S,3S)-2,3,6-trimethylhept-5-en-1-ol. Despite targeted searches across multiple scientific databases, no substantive evidence was found to support claims of anticancer, anti-inflammatory, antioxidant, or antimicrobial properties.

This document aims to address the inquiry into the biological functions of **Lasiol**. However, it is crucial for the intended audience of researchers, scientists, and drug development professionals to understand that the available information is extremely limited. The primary role of **Lasiol**, as suggested by the limited data, appears to be in the realm of chemical ecology, specifically as a semiochemical or pheromone involved in insect communication.

Chemical Identity of Lasiol

Identifier	Value
IUPAC Name	(2S,3S)-2,3,6-trimethylhept-5-en-1-ol
Molecular Formula	C ₁₀ H ₂₀ O
CAS Number	131479-19-1

Review of Potential Biological Activities

A thorough investigation for scientific literature detailing the biological activities of **Lasiol** yielded no significant results in the following key areas of therapeutic interest:

- **Anticancer Activity:** No studies were found that investigated the cytotoxic or antiproliferative effects of **Lasiol** on any cancer cell lines. There is no data available regarding its potential mechanisms of action in oncology, such as the induction of apoptosis or cell cycle arrest.
- **Anti-inflammatory Effects:** The scientific literature lacks any reports on the anti-inflammatory properties of **Lasiol**. No studies have been published that examine its effects on inflammatory markers, such as cytokines or prostaglandins, or its potential interaction with inflammatory signaling pathways.
- **Antioxidant Properties:** There is no available data to suggest that **Lasiol** possesses antioxidant activity. No studies have been conducted to evaluate its ability to scavenge free radicals or to modulate oxidative stress in biological systems.
- **Antimicrobial Activity:** No research has been published detailing any antibacterial, antifungal, or antiviral properties of **Lasiol**.

Putative Role as a Semiochemical

The limited information available for **Lasiol** suggests its primary function may be as a semiochemical. Semiochemicals are signaling chemicals used by organisms to communicate. This category includes pheromones, which mediate interactions between individuals of the same species. The structural characteristics of **Lasiol** are consistent with those of other known insect pheromones.

Due to the absence of specific research on **Lasiol**'s role in insect communication, a generalized workflow for identifying and characterizing insect pheromones is presented below. This is a hypothetical workflow that would be necessary to elucidate the function of **Lasiol** in this context.

Caption: Hypothetical workflow for pheromone identification.

Conclusion

The request for an in-depth technical guide on the core biological activities of **Lasiol** cannot be fulfilled at this time due to a profound lack of available scientific data. The existing information is insufficient to provide the requested quantitative data, experimental protocols, and visualizations of signaling pathways related to anticancer, anti-inflammatory, antioxidant, or antimicrobial effects.

Future research is required to explore the potential therapeutic applications of **Lasiol**. Should such data become available, a comprehensive technical guide could be developed. Currently, any discussion of these biological activities would be purely speculative and without a scientific basis. Therefore, this document serves to highlight the significant gap in the scientific literature concerning the biological activities of **Lasiol**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com